

# Application Notes: TM-9 for Inducing Apoptosis in Cancer Cell Lines

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## Compound of Interest

Compound Name: TM-9

Cat. No.: B611403

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Product Name: **TM-9** Catalog Number: **TM-9-XYZ** Molecular Formula:  $C_{20}H_{25}N_5O_5$  Molecular Weight: 415.44 g/mol Purity: >99% (HPLC) Storage: Store at -20°C. Protect from light.

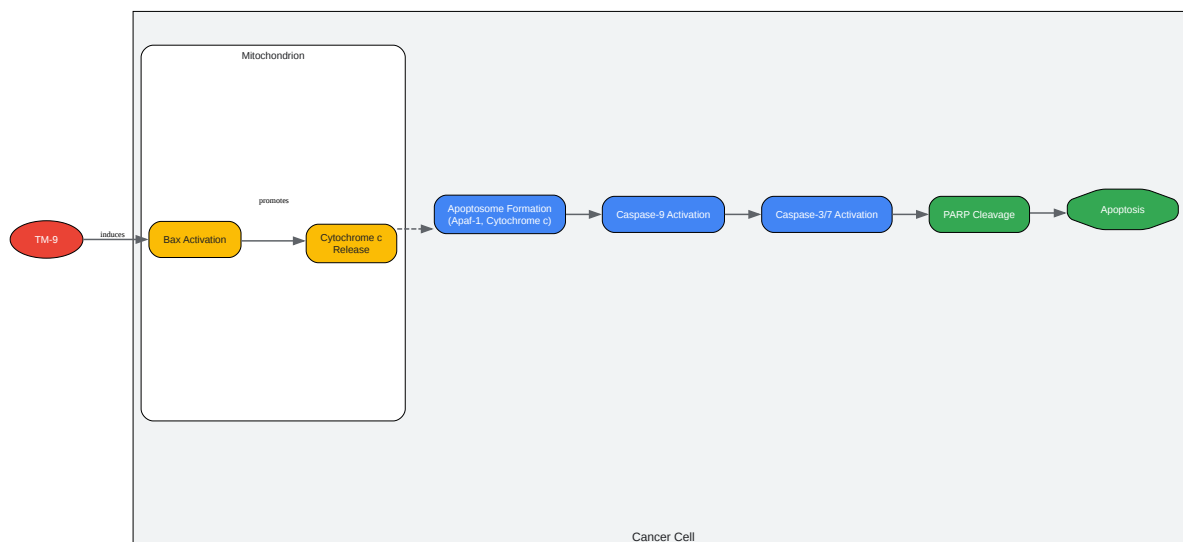
## Introduction

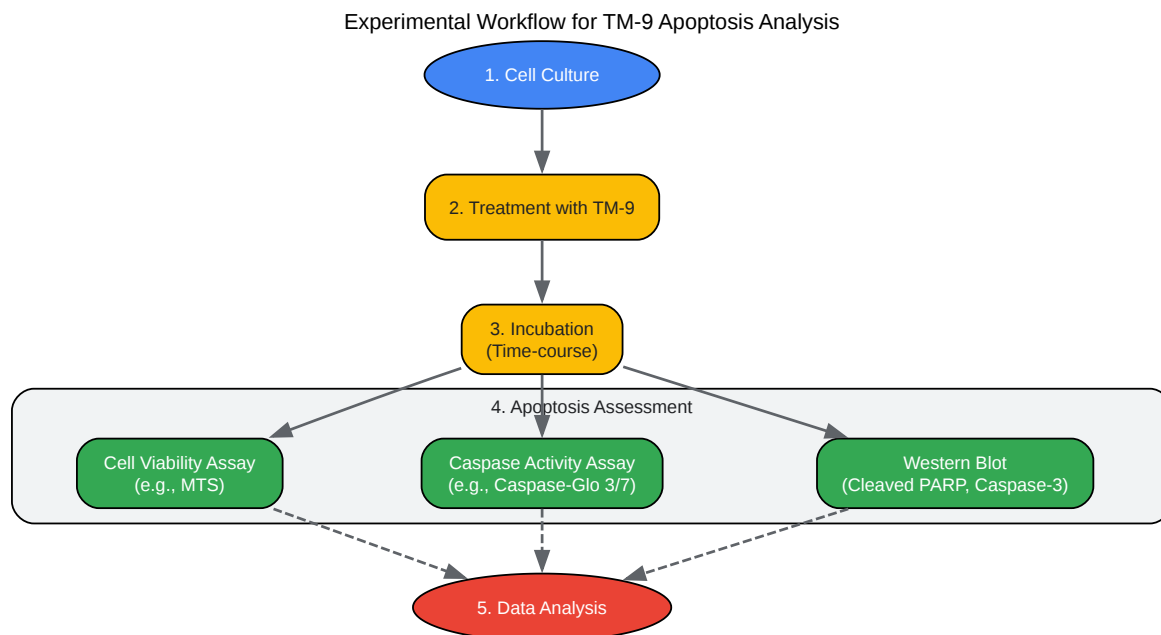
**TM-9** is a novel, potent, and selective small molecule inducer of apoptosis. It is designed for in vitro research to study the mechanisms of programmed cell death in cancer cells. **TM-9** initiates the intrinsic apoptotic pathway by promoting the release of cytochrome c from the mitochondria, leading to the activation of the caspase cascade.<sup>[1]</sup> These application notes provide detailed protocols for utilizing **TM-9** to induce apoptosis and methods for its quantitative assessment.

## Mechanism of Action

**TM-9** selectively permeabilizes the mitochondrial outer membrane, leading to the release of cytochrome c into the cytosol. Cytosolic cytochrome c binds to Apaf-1, forming the apoptosome, which then recruits and activates pro-caspase-9.<sup>[1]</sup> Activated caspase-9 proceeds to cleave and activate effector caspases, primarily caspase-3 and caspase-7.<sup>[2][3]</sup> These executioner caspases are responsible for cleaving numerous cellular substrates, such as Poly (ADP-ribose) polymerase-1 (PARP-1), ultimately leading to the characteristic morphological and biochemical hallmarks of apoptosis.<sup>[2]</sup>

TM-9 Apoptosis Signaling Pathway





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## References

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- 2. bio-rad-antibodies.com [bio-rad-antibodies.com]
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